

NDT 9513727 storage conditions and shelf life

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Compound of Interest

Compound Name: NDT 9513727

Cat. No.: B1677938

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Technical Support Center: NDT 9513727

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the storage, handling, and stability of **NDT 9513727**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **NDT 9513727** stock solutions?

A1: For optimal stability, **NDT 9513727** stock solutions should be stored at -80°C or -20°C.[\[1\]](#)

Q2: What is the shelf life of **NDT 9513727** stock solutions?

A2: The shelf life of **NDT 9513727** stock solutions is dependent on the storage temperature. When stored at -80°C, the shelf life is 6 months.[\[1\]](#) If stored at -20°C, the shelf life is 1 month.[\[1\]](#)

Q3: How should I handle **NDT 9513727** upon receipt?

A3: Upon receipt, it is recommended to promptly store the **NDT 9513727** stock solution at the appropriate temperature (-80°C for long-term storage or -20°C for short-term storage) to maintain its integrity and efficacy.

Q4: Can I store **NDT 9513727** at room temperature?

A4: There is no provided data on the stability of **NDT 9513727** at room temperature. To ensure the compound's stability and performance in your experiments, it is crucial to adhere to the recommended storage conditions of -20°C or -80°C.

Troubleshooting Guide

Issue: I stored my **NDT 9513727** stock solution at -20°C for over a month. Can I still use it?

Solution: The recommended shelf life for **NDT 9513727** at -20°C is one month.^[1] Using the compound beyond this period may lead to decreased potency and unreliable experimental results. It is advisable to use a fresh stock solution for your experiments to ensure data accuracy.

Issue: My freezer malfunctioned, and the **NDT 9513727** stock solution may have thawed. Is it still viable?

Solution: The stability of **NDT 9513727** after freeze-thaw cycles has not been specified. To avoid compromising your experimental outcomes, it is safest to discard the potentially compromised stock solution and prepare a fresh one.

Data Summary

Parameter	Value
Storage Temperature	-80°C or -20°C
Shelf Life at -80°C	6 months
Shelf Life at -20°C	1 month

Experimental Protocols

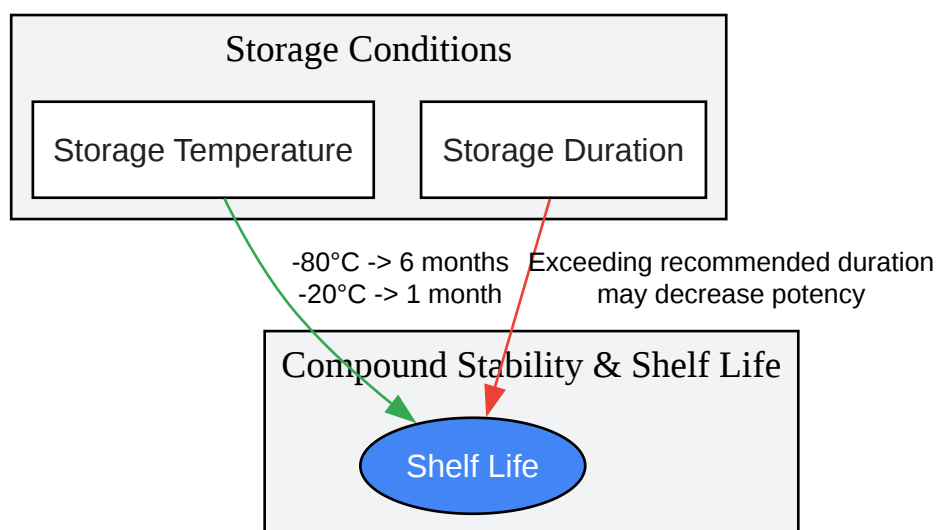
While specific experimental protocols for **NDT 9513727** are application-dependent, the preparation of a stock solution is a common initial step.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Materials:

- **NDT 9513727** solid
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Procedure:
 - Allow the vial of solid **NDT 9513727** to equilibrate to room temperature before opening to prevent condensation.
 - Aseptically weigh the required amount of **NDT 9513727** solid.
 - Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.
 - Vortex the solution thoroughly until the solid is completely dissolved.
 - Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Logical Relationship Diagram



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Caption: Factors influencing the shelf life of **NDT 9513727**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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